

Proper Disposal of 5-Azidopentanoic Acid Ethyl Ester: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-Azidopentanoic acid ethyl ester

Cat. No.: B2758833

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount to ensuring a secure laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **5-Azidopentanoic acid ethyl ester** (CAS No. 89896-39-9), a versatile but potentially hazardous azide compound. Adherence to these procedures is critical for mitigating risks and ensuring regulatory compliance.

Immediate Safety and Handling Precautions

5-Azidopentanoic acid ethyl ester is an organic azide, a class of compounds known for their potential toxicity and explosive instability under certain conditions, such as exposure to heat, friction, or shock. All handling should be conducted in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Metal spatulas or other metal instruments should be avoided when handling the compound to prevent the formation of highly sensitive and explosive heavy metal azides.

Quantitative Data Summary

While specific quantitative data for **5-Azidopentanoic acid ethyl ester** is not readily available in public literature, the following table summarizes key information for the parent compound, 5-

Azidopentanoic acid, and general properties of the ethyl ester. This data should be used as a reference with the understanding that the properties of the ethyl ester may vary.

Property	Value	Source/Note
Chemical Name	5-Azidopentanoic acid ethyl ester	-
CAS Number	89896-39-9	BroadPharm MSDS[1]
Molecular Formula	C ₇ H ₁₃ N ₃ O ₂	BroadPharm MSDS[1]
Molecular Weight	171.2 g/mol	BroadPharm MSDS[1]
Physical Form	Liquid	Synthonix Product Page[2]
Boiling Point	Not available	Data not found for the ethyl ester. For 5-Azidopentanoic acid: 85°C at 0.01 mmHg.
Density	Not available	Data not found for the ethyl ester.
Signal Word	Warning	Synthonix Product Page[2]
Hazard Statements	H241, H302, H315, H319, H335	Synthonix Product Page[2]
Toxicity	Acute toxicity information not available. Organic azides are generally considered toxic.	Fisher Scientific SDS for a similar compound[1]

Disposal Procedures: A Step-by-Step Protocol

The primary and recommended method for the disposal of **5-Azidopentanoic acid ethyl ester** is to first convert it into a less hazardous chemical species through a chemical reaction. The Staudinger reaction provides a reliable and mild method for reducing the azide to the corresponding amine.

Experimental Protocol: Staudinger Reduction of 5-Azidopentanoic Acid Ethyl Ester

This protocol is adapted from general procedures for the Staudinger reaction.

Materials:

- **5-Azidopentanoic acid ethyl ester**
- Triphenylphosphine (PPh_3)
- Tetrahydrofuran (THF), anhydrous
- Water, deionized
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Condenser
- Appropriate work-up and extraction solvents (e.g., ethyl acetate, brine)
- Rotary evaporator

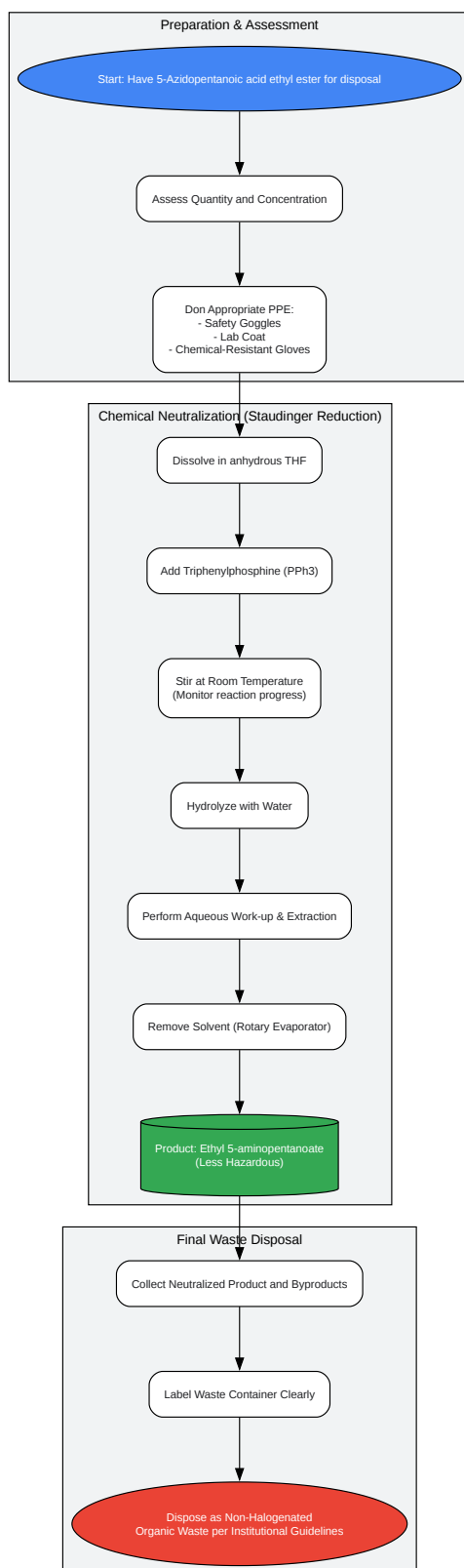
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a condenser, dissolve the **5-Azidopentanoic acid ethyl ester** in anhydrous tetrahydrofuran (THF).
- **Addition of Reagent:** To the stirred solution, add a stoichiometric equivalent of triphenylphosphine (PPh_3).
- **Reaction:** The reaction mixture is typically stirred at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or infrared (IR) spectroscopy (disappearance of the characteristic azide peak around 2100 cm^{-1}).

- **Hydrolysis:** Upon completion of the reaction, add water to the reaction mixture to hydrolyze the intermediate iminophosphorane to the desired amine and triphenylphosphine oxide.
- **Work-up and Extraction:** Extract the aqueous mixture with an organic solvent such as ethyl acetate. Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and filter.
- **Solvent Removal:** Remove the solvent under reduced pressure using a rotary evaporator. The resulting product is ethyl 5-aminopentanoate, a significantly less hazardous compound.
- **Waste Disposal:** The resulting amine can be disposed of as a standard non-halogenated organic waste, following your institution's specific guidelines. The triphenylphosphine oxide byproduct should also be disposed of as chemical waste.

Disposal Workflow Diagram

The following diagram outlines the decision-making process and workflow for the proper disposal of **5-Azidopentanoic acid ethyl ester**.



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Caption: Disposal Workflow for **5-Azidopentanoic acid ethyl ester**.

General Guidelines for Azide Waste

- Segregation: Never mix azide-containing waste with acidic waste, as this can generate highly toxic and explosive hydrazoic acid.[3]
- Metal Contamination: Avoid contact with metal containers or spatulas to prevent the formation of shock-sensitive metal azides.[3]
- Labeling: All containers with azide-containing waste must be clearly labeled as "Azide Waste" to prevent accidental mixing with incompatible chemicals.
- Consult EHS: Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal.

By following these detailed procedures, laboratory personnel can ensure the safe and compliant disposal of **5-Azidopentanoic acid ethyl ester**, contributing to a safer research environment for all.

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References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. Ethyl 5-oxopentanoate | C₇H₁₂O₃ | CID 11137279 - PubChem [pubchem.ncbi.nlm.nih.gov]
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